

Application Note and Protocol: Preparation of TI-17 Samples for EBSD Analysis

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|---------|-----------|
| Compound Name: | TI17 | |
| Cat. No.: | B337695 | Get Quote |

Audience: Researchers, scientists, and drug development professionals.

Introduction

Electron Backscatter Diffraction (EBSD) is a powerful scanning electron microscope (SEM) based technique for characterizing the crystallographic microstructure of materials. The quality of EBSD data is highly dependent on the preparation of the sample surface. A properly prepared surface must be flat, free from deformation, and clean to produce sharp Kikuchi patterns for accurate indexing. This is particularly critical for reactive materials like titanium alloys, such as Ti-17, where a thin, deformed layer can easily form during mechanical preparation, obscuring the underlying microstructure.

This application note provides a detailed protocol for the metallographic preparation of Ti-17 samples for high-quality EBSD analysis. The protocol covers mechanical polishing and an optional electropolishing final step.

Experimental Protocols

A meticulous multi-step process is required to prepare Ti-17 samples for EBSD analysis. The primary goal is to achieve a smooth, damage-free surface.

1. Sectioning and Mounting

Methodological & Application





- Sectioning: To minimize subsurface damage, it is crucial to use a low-speed diamond saw with ample cooling.[1] Abrasive cutting methods that generate significant heat or deformation should be avoided as they can introduce artifacts deep into the material that subsequent polishing steps may not remove.[2]
- Mounting: Samples should be mounted in a conductive resin, such as conductive Bakelite or an epoxy mixed with a conductive filler. This minimizes charging effects under the electron beam in the SEM, which is important for stable EBSD acquisition.[3] Ensure the sample is clean before mounting to promote good adhesion.[1]

2. Mechanical Grinding and Polishing

This stage involves a systematic reduction in abrasive size to remove the damage from the previous step and produce a progressively finer surface finish.

- Grinding: The grinding process begins with silicon carbide (SiC) abrasive papers. To
 minimize the initial deformation, it is recommended to start with a finer grit paper, such as
 400 or 600 grit, rather than coarser grits.[3] The grinding should proceed through a series of
 SiC papers of increasing fineness (e.g., 400, 600, 800, and 1200 grit). Each grinding step
 should be performed for a sufficient time to remove the scratches from the preceding step,
 typically 30-60 seconds per step.[1] Copious water cooling is essential throughout the
 grinding process.
- Diamond Polishing: After grinding, the sample is polished using diamond suspensions on appropriate polishing cloths.[4] This is typically a two-step process:
 - Coarse Diamond Polish: Use a 3 μm diamond suspension on a hard-woven cloth.
 - Fine Diamond Polish: Follow with a 1 μm diamond suspension on a low-nap cloth. Each diamond polishing step should be carried out for approximately 5-10 minutes.
- Final Chemo-Mechanical Polishing: This is a critical step for preparing titanium alloys for EBSD.[2][5] It involves using a colloidal silica suspension, which provides a combination of chemical and mechanical action to remove the final, thin layer of surface deformation without introducing new scratches.[2][4]



- A mixture of colloidal silica (e.g., OP-S, ~0.05 μm) and 30% hydrogen peroxide (H₂O₂) is highly effective for titanium alloys.[5][6] A common ratio is 5 parts colloidal silica to 1 part hydrogen peroxide.[5]
- This final polishing step can be performed on a soft, low-nap cloth for 15-30 minutes.[7]
 For optimal results, vibratory polishing for 1-2 hours with the colloidal silica solution is recommended.[1]
- During the last few seconds of polishing, the sample surface should be flushed with water to remove any residual colloidal silica film.[2]

3. Final Cleaning

Thorough cleaning is essential after the final polishing step. The sample should be cleaned with ethanol in an ultrasonic bath, followed by a final rinse with fresh ethanol and immediate drying with a strong stream of dry air.[8]

4. Electropolishing (Alternative Final Step)

As an alternative to chemo-mechanical polishing, electropolishing can be used to produce a stress-free surface.

- For titanium alloys, an electrolyte solution of 5% perchloric acid in ethanol or methanol is commonly used.[8][9]
- Optimal parameters for a TC4 titanium alloy have been reported as a polishing temperature of 20 °C, a voltage of 28 V, and a polishing time of 25 seconds with stirring.[9] For other titanium alloys, a starting point of 5% perchloric acid in methanol at -40°C can be used.[8]
- After electropolishing, the sample must be immediately and thoroughly rinsed with ethanol and dried.

Data Presentation

The following table summarizes the quantitative parameters for the mechanical preparation of Ti-17 samples for EBSD analysis.



| Step | Abrasive/ Solution | Abrasive Size | Surface | Force | Time | Notes |
|-----------------------------------|-------------------------------|------------------|-------------------------|----------------|-----------|--|
| Grinding 1 | SiC Paper | 400 grit | - | Medium | 30-60 s | Use water cooling |
| Grinding 2 | SiC Paper | 600 grit | - | Medium | 30-60 s | Use water cooling |
| Grinding 3 | SiC Paper | 800 grit | - | Medium | 30-60 s | Use water cooling |
| Grinding 4 | SiC Paper | 1200 grit | - | Medium | 30-60 s | Use water cooling |
| Diamond Polish 1 | Diamond Suspensio n | 3 μm | Hard- woven cloth | Low- Medium | 5-10 min | |
| Diamond Polish 2 | Diamond Suspensio n | 1 μm | Low-nap cloth | Low | 5-10 min | _ |
| Final Polish | Colloidal Silica + H2O2 | ~0.05 μm | Low-nap cloth | Low | 15-30 min | 5:1 ratio of Colloidal Silica to 30% H ₂ O ₂ [5] |
| (Optional) Vibratory Polish | Colloidal Silica | ~0.05 μm | Low-nap cloth | Very Low | 1-2 hours | [1][7] |

Mandatory Visualization





Click to download full resolution via product page

Caption: Workflow for preparing Ti-17 samples for EBSD analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. youtube.com [youtube.com]
- 2. cfamm.ucr.edu [cfamm.ucr.edu]
- 3. youtube.com [youtube.com]
- 4. Polishing for EBSD Sample Preparation Oxford Instruments [ebsd.com]
- 5. vacaero.com [vacaero.com]
- 6. struers.com [struers.com]
- 7. m.youtube.com [m.youtube.com]
- 8. EBSD Sample preparation LightForm Wiki [lightform-group.github.io]
- 9. Preparation of titanium alloy samples via electropolishing for EBSD analyzing [chinamet.cn]







• To cite this document: BenchChem. [Application Note and Protocol: Preparation of TI-17 Samples for EBSD Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b337695#protocol-for-preparing-ti-17-samples-forebsd-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com